

Thermal Stability and Degradation Profile of β -Ionol: A Technical Overview

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Compound of Interest

Compound Name: *beta-Ionol*

Cat. No.: *B3421568*

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Disclaimer: Direct and comprehensive studies on the thermal stability and degradation profile of pure **beta-ionol** are limited in publicly available scientific literature. This guide provides a summary of the most relevant available data, including the thermal behavior of a closely related compound, β -ionol- β -D-glucoside, and the degradation of the structurally similar compound, β -ionone, under various conditions. The information presented herein should be considered in this context, highlighting a need for further research in this area.

Introduction to β -Ionol

Beta-ionol is a naturally occurring sesquiterpenoid and a fragrance ingredient with a floral scent.^{[1][2]} It is found in various plants, including passion fruit and star fruit.^[3] Structurally, it is an alcohol derivative of β -ionone. Its chemical and physical properties are foundational to understanding its stability.

Physicochemical Properties of β -Ionol

A compilation of the key physicochemical properties of β -ionol is presented in Table 1. These parameters are crucial for predicting its behavior under thermal stress.

Table 1: Physicochemical Properties of β -Ionol

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₂ O	[4]
Molecular Weight	194.31 g/mol	[4]
Boiling Point	107 °C @ 3 mm Hg	[1][5]
Flash Point	93.33 °C (200 °F) TCC	[6]
Density	0.92300 to 0.93000 @ 25 °C	[6]
Refractive Index	1.49600 to 1.50200 @ 20 °C	[6]
Appearance	Clear, colorless liquid	[1]
Solubility	Soluble in organic solvents	[4]

Thermal Degradation Profile

Direct thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) data for pure β -ionol is not readily available in the reviewed literature. However, insights into its thermal lability can be gleaned from studies on its glycosidic form, β -ionol- β -D-glucoside.

A study on the synthesis and thermal degradation of β -ionol- β -D-glucoside revealed that the glucoside bond breaks at approximately 160 °C.[7] Upon further heating, β -ionol is released and subsequently pyrolyzed into several aromatic compounds. This indicates that while β -ionol itself is a product of thermal degradation of its glucoside, it will also degrade at higher temperatures.

The pyrolysis of β -ionol- β -D-glucoside and the subsequent degradation of the released β -ionol yield a variety of aromatic compounds. The identified degradation products are summarized in Table 2.

Table 2: Pyrolysis Products of β -ionol- β -D-glucoside

Degradation Product

Megastigmatriene

 β -Ionol β -Ionone

Dihydroactinidiolide

Dihydroisophorone

Isophorone

3-Oxo- β -ionol

Source:[7]

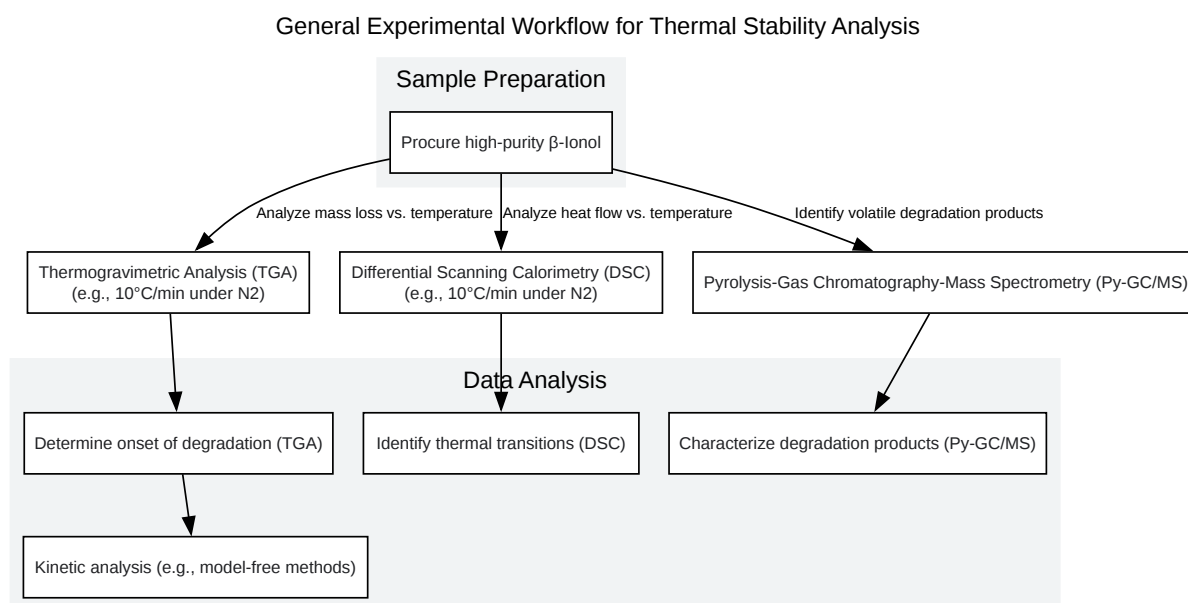
Degradation of Structurally Related Compounds: β -Ionone

Studies on the degradation of β -ionone, a ketone analogue of β -ionol, can provide valuable insights into potential degradation pathways, although the conditions are not purely thermal. Research on the UV photolysis and UV/chlorination of β -ionone has shown that it degrades more rapidly than the related compound β -cyclocitral due to the double bond in its alkyl carbon chain.[8][9]

The degradation of β -ionone under these conditions proceeds via UV-induced isomerization, reactions with hydroxyl radicals, and bond scission.[8][9] The methyl ketone group was identified as a primary site for chloroform production during UV-chlorination.[8] While these are not thermal degradation pathways, they highlight the reactive sites within the molecule that could also be susceptible to thermal decomposition.

Experimental Protocols

Detailed experimental protocols for the thermal analysis of pure β -ionol are not available in the cited literature. However, a general workflow for assessing the thermal stability of a volatile organic compound like β -ionol is proposed in the following diagram. This workflow represents a standard approach that could be adopted for future studies on β -ionol.



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Caption: A generalized workflow for investigating the thermal stability of β-ionol.

Conclusion and Future Directions

The available data suggests that while β-ionol is stable enough to be a product of the thermal degradation of its glucoside at around 160 °C, it will degrade at higher temperatures to form various aromatic compounds.[7] The lack of direct studies on the thermal stability of pure β-ionol represents a significant knowledge gap.

For a comprehensive understanding, future research should focus on:

- Thermogravimetric Analysis (TGA): To determine the onset of decomposition and the degradation profile as a function of temperature.

- Differential Scanning Calorimetry (DSC): To identify phase transitions and thermal events.
- Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC/MS): For a detailed identification of the thermal degradation products of pure β -ionol.
- Kinetic Studies: To determine the degradation kinetics and activation energy, which are crucial for predicting its shelf-life and stability under various thermal conditions.

Such studies would provide invaluable data for researchers, scientists, and drug development professionals working with β -ionol, enabling better control over its stability in various applications.

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